

Application Note: Identification of MDPHP Metabolites in Urine using LC-HRMS/MS

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Compound of Interest

Compound Name: Madhp
CAS No.: 97142-19-3
Cat. No.: B1221525

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Introduction

3,4-Methylenedioxy- α -pyrrolidinohexanophenone (MDPHP) is a synthetic cathinone, a class of new psychoactive substances (NPS) that pose significant challenges to clinical and forensic toxicology. Due to extensive metabolism, the parent compound is often found in low concentrations in urine, making the identification of its metabolites crucial for confirming ingestion. This application note provides a detailed protocol for the identification and characterization of MDPHP metabolites in human urine using Liquid Chromatography-High Resolution Mass Spectrometry/Mass Spectrometry (LC-HRMS/MS).

MDPHP undergoes complex Phase I and Phase II metabolism, leading to a variety of metabolites. The major metabolic pathways include hydroxylation of the alkyl chain and pyrrolidine ring, reduction of the carbonyl group, and oxidation to a lactam with subsequent ring-opening.^{[1][2]} Additionally, biotransformation of the methylenedioxy moiety through demethylenation followed by methylation is a key metabolic step.^{[1][2]} Many of the Phase I metabolites are subsequently conjugated with glucuronic acid in Phase II metabolism.^{[1][2]}

Experimental Protocols

This section details the methodologies for the analysis of MDPHP and its metabolites in urine, synthesized from established protocols for synthetic cathinones.

Sample Preparation

The choice of sample preparation is critical for the effective analysis of MDPHP metabolites, particularly for the detection of conjugated species.

Protocol 1A: Enzymatic Hydrolysis for Glucuronide Metabolites

This protocol is essential for the cleavage of glucuronide conjugates, allowing for the detection of total (free + conjugated) hydroxylated metabolites.

- To 1 mL of urine sample, add 500 μ L of phosphate buffer (pH 6.8).
- Add 50 μ L of β -glucuronidase enzyme solution (e.g., from *E. coli*).
- Vortex the mixture for 10 seconds.
- Incubate the sample at 55°C for 2 hours.
- Proceed with protein precipitation or solid-phase extraction.

Protocol 1B: Protein Precipitation (for free metabolites and parent drug)

This is a rapid method for removing proteins from the urine matrix.

- To 200 μ L of urine (hydrolyzed or non-hydrolyzed), add 600 μ L of cold acetonitrile.
- Vortex vigorously for 30 seconds to precipitate proteins.
- Centrifuge at 14,000 x g for 10 minutes at 4°C.
- Carefully transfer the supernatant to a new tube.
- Evaporate the supernatant to dryness under a gentle stream of nitrogen at 40°C.

- Reconstitute the residue in 100 μ L of the initial mobile phase (e.g., 95:5 water:acetonitrile with 0.1% formic acid).
- Vortex for 15 seconds and transfer to an autosampler vial for LC-HRMS/MS analysis.

Protocol 1C: Solid-Phase Extraction (SPE) (for cleanup and concentration)

SPE provides a cleaner extract compared to protein precipitation, which can improve sensitivity and reduce matrix effects.

- Condition a mixed-mode cation exchange SPE cartridge with 2 mL of methanol followed by 2 mL of deionized water.
- Load 1 mL of urine (hydrolyzed or non-hydrolyzed, pH adjusted to ~6) onto the cartridge.
- Wash the cartridge with 2 mL of deionized water, followed by 2 mL of 20% methanol in water.
- Dry the cartridge under vacuum for 5 minutes.
- Elute the analytes with 2 mL of 5% ammonium hydroxide in methanol.
- Evaporate the eluate to dryness under a gentle stream of nitrogen at 40°C.
- Reconstitute the residue in 100 μ L of the initial mobile phase.
- Vortex for 15 seconds and transfer to an autosampler vial for LC-HRMS/MS analysis.

LC-HRMS/MS Analysis

The following are generalized conditions for the chromatographic separation and mass spectrometric detection of MDPHP and its metabolites.

Parameter	Condition
LC System	High-Performance Liquid Chromatography (HPLC) or Ultra-High-Performance Liquid Chromatography (UHPLC) system
Column	C18 reversed-phase column (e.g., 100 mm x 2.1 mm, 1.8 µm particle size)
Mobile Phase A	0.1% Formic Acid in Water
Mobile Phase B	0.1% Formic Acid in Acetonitrile
Gradient	Start at 5% B, increase to 95% B over 10 minutes, hold for 2 minutes, return to initial conditions and equilibrate for 3 minutes.
Flow Rate	0.3 mL/min
Column Temperature	40°C
Injection Volume	5 µL
MS System	High-Resolution Mass Spectrometer (e.g., Q-TOF or Orbitrap)
Ionization Mode	Electrospray Ionization (ESI), Positive Mode
Scan Mode	Full Scan MS followed by data-dependent MS/MS (dd-MS2) or All-Ions Fragmentation (AIF)
Full Scan Range	m/z 100 - 1000
Collision Energy	Ramped collision energy (e.g., 10-40 eV) for MS/MS fragmentation
Capillary Voltage	3.5 kV
Source Temperature	120°C
Desolvation Gas	Nitrogen, 800 L/hr at 400°C

Data Presentation

While comprehensive quantitative data for all MDPHP metabolites in urine is not extensively available in the literature, the following table summarizes reported concentration ranges of the parent drug. The peak areas of major metabolites are often comparable to or exceed that of the parent compound.[1]

Analyte	Concentration Range in Urine (ng/mL)
MDPHP	2 - 32,250[2]
MDPHP	19.31 - 8769.64[3][4]
MDPHP	1900[2]
MDPHP (postmortem)	12,954.13[5][6]

Visualizations

MDPHP Metabolic Pathways

The following diagram illustrates the primary metabolic transformations of MDPHP.

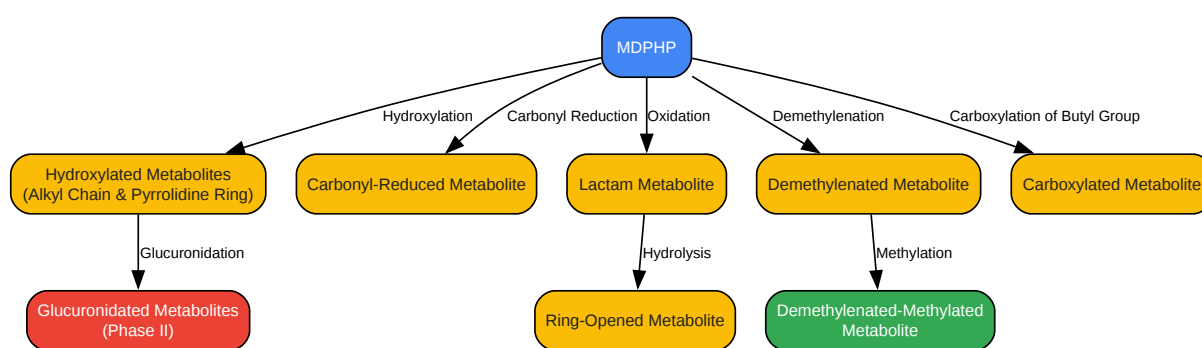


Figure 1: Proposed Metabolic Pathways of MDPHP

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Figure 1: Proposed Metabolic Pathways of MDPHP

Experimental Workflow

The diagram below outlines the logical steps for the identification of MDPHP metabolites in urine samples.

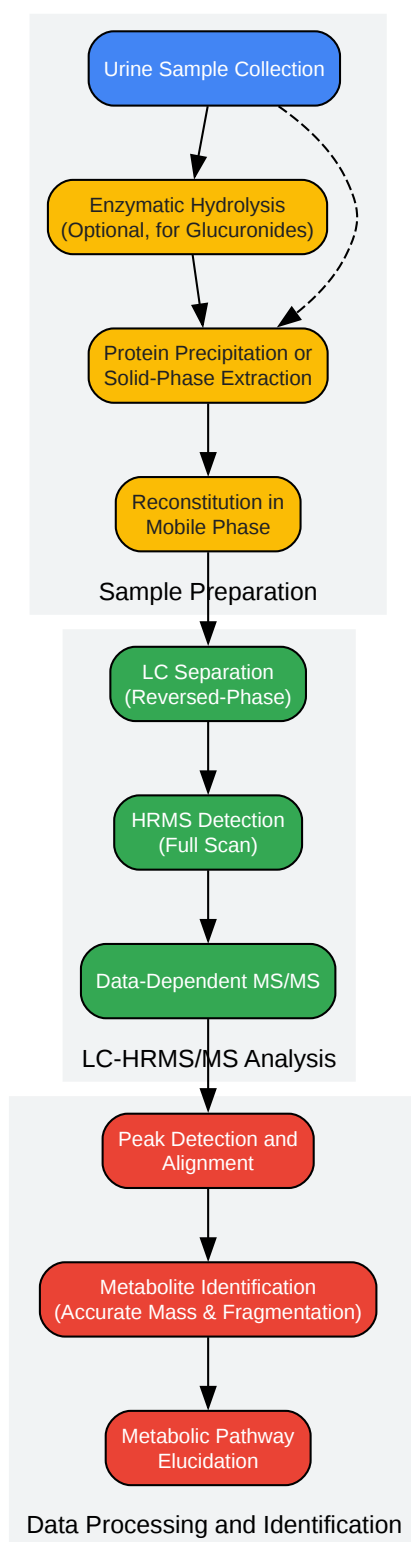


Figure 2: LC-HRMS/MS Workflow for MDPHP Metabolite Identification

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Figure 2: LC-HRMS/MS Workflow for MDPHP Metabolite Identification

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